

Synthesis of 2,6-diisopropyl-4-phenoxyaniline from 2,6-diisopropyl-4-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diisopropyl-4-nitroaniline

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Application Notes and Protocols: Synthesis of 2,6-diisopropyl-4-phenoxyaniline

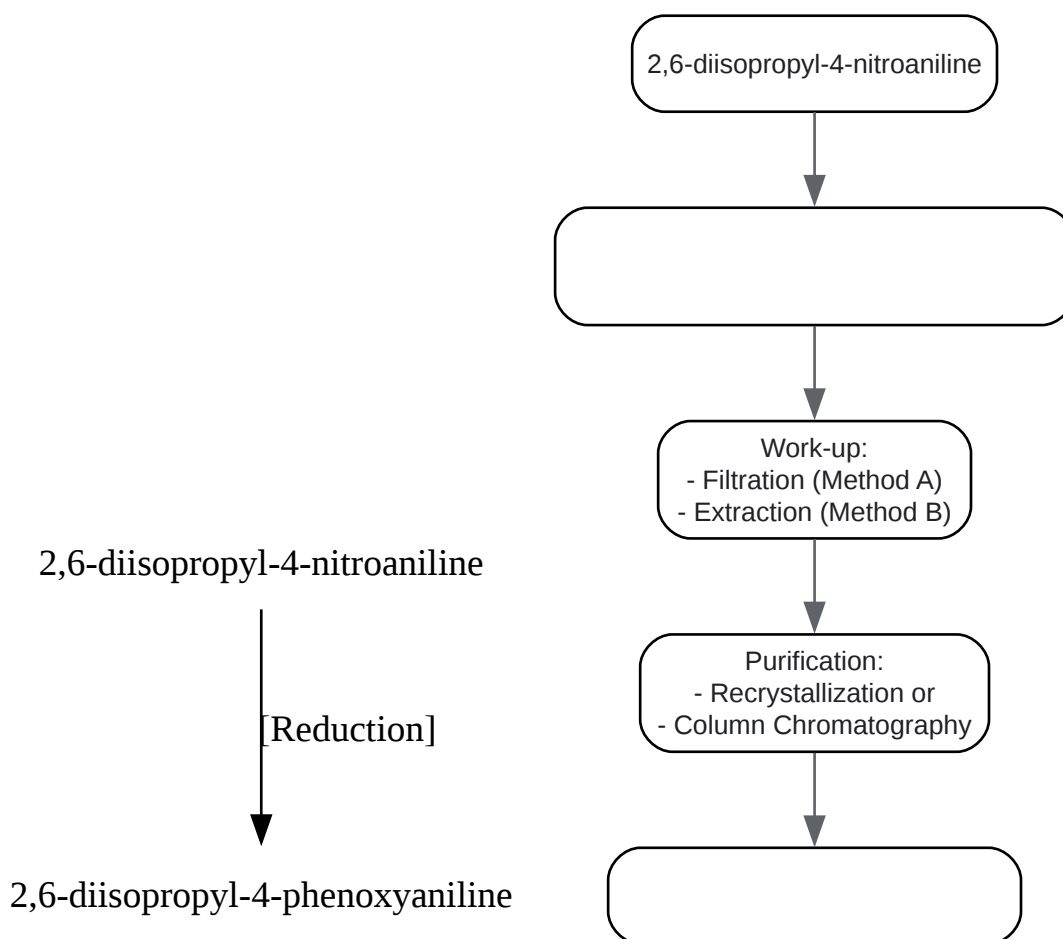
Introduction

2,6-diisopropyl-4-phenoxyaniline is a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. Notably, it is a precursor for the production of the insecticide and acaricide Diafenthion. [1] The synthesis of this aniline derivative from **2,6-diisopropyl-4-nitroaniline** involves the selective reduction of the nitro group. This document provides detailed protocols for this transformation using two common and effective methods: catalytic hydrogenation and chemical reduction with sodium dithionite. These methods are widely applicable for the reduction of nitroarenes and are suitable for sterically hindered substrates. [2][3]

Reaction Scheme

The overall chemical transformation is the reduction of the nitro group of **2,6-diisopropyl-4-nitroaniline** to an amine group, yielding 2,6-diisopropyl-4-phenoxyaniline.

Figure 1: Reaction Scheme



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References

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- 2. Preparation of substituted anilines from nitro compounds by using supported gold catalysts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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